

# Stigmatellin X: A Technical Guide to a Myxobacterial Secondary Metabolite

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## Compound of Interest

Compound Name: *Stigmatellin X*

Cat. No.: B1233567

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## Executive Summary

**Stigmatellin X** is a polyketide-derived secondary metabolite produced by myxobacteria, most notably *Stigmatella aurantiaca* and *Vitosangium cumulatum*.<sup>[1][2]</sup> As a member of the stigmatellin family, it is characterized by a chromone ring system linked to a hydrophobic alkenyl side chain.<sup>[1][3]</sup> The primary and most studied biological activity of **Stigmatellin X** is its function as a potent inhibitor of the mitochondrial respiratory chain.<sup>[1][4]</sup> It specifically targets the quinol oxidation (Qo) site of the cytochrome bc1 complex (Complex III), effectively disrupting cellular respiration and ATP synthesis.<sup>[1][5]</sup> This mechanism of action confers significant antifungal properties and has made **Stigmatellin X** a valuable molecular probe for studying mitochondrial bioenergetics.<sup>[1][6]</sup> This document provides a comprehensive overview of **Stigmatellin X**, including its chemical properties, biosynthesis, mechanism of action, biological activities, and detailed experimental protocols for its isolation and functional analysis.

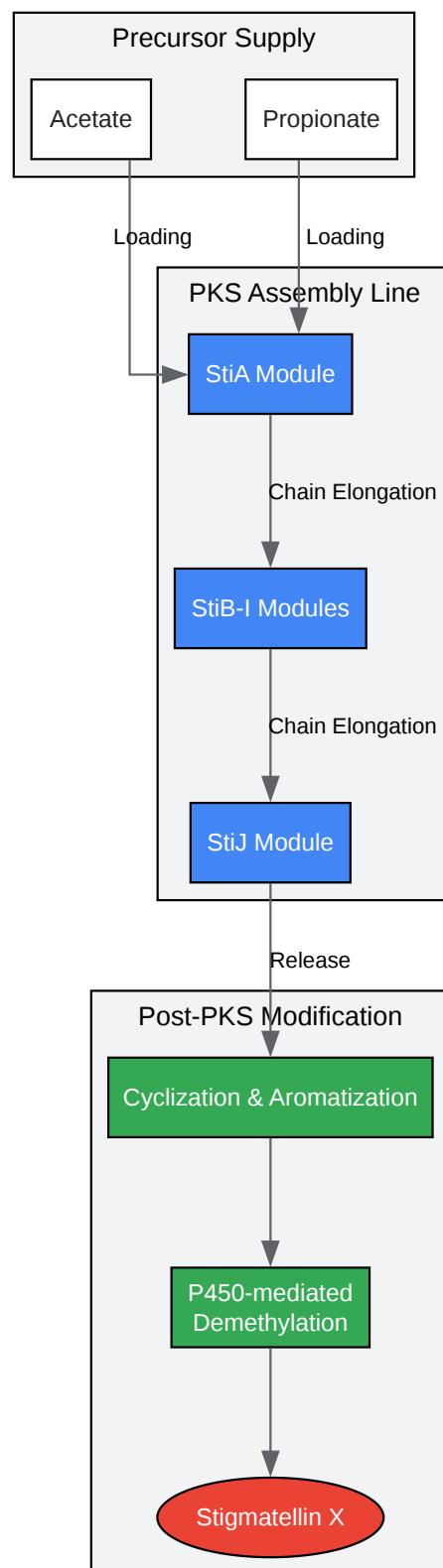
## Physicochemical Properties of Stigmatellin X

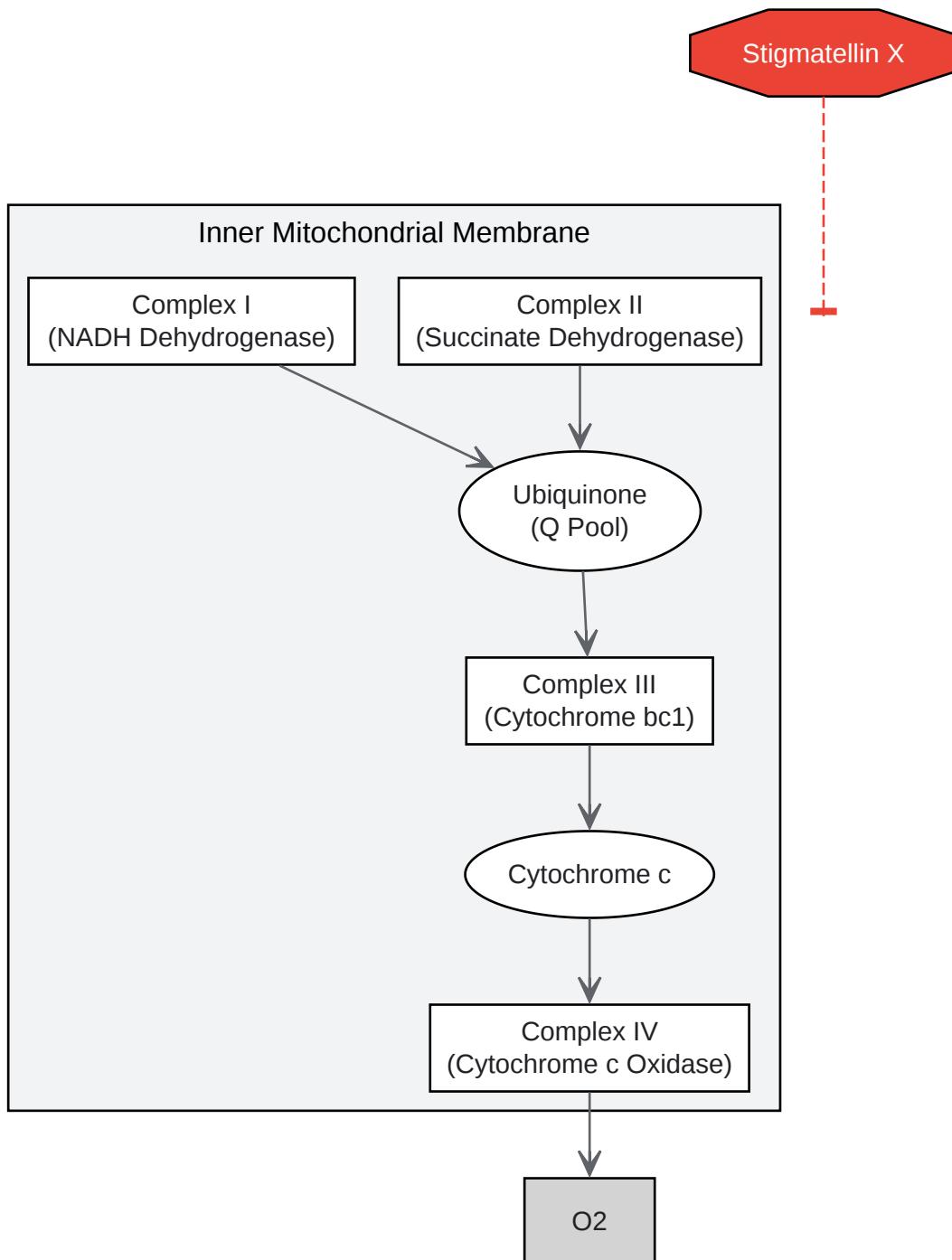
**Stigmatellin X** possesses a complex molecular architecture, featuring a 5,7-dihydroxy-3-methylchromen-4-one core attached to a substituted tridecatrienyl chain.<sup>[1]</sup> Its structure is essential for its interaction with the cytochrome bc1 complex.<sup>[1]</sup> Key physicochemical data are summarized below.

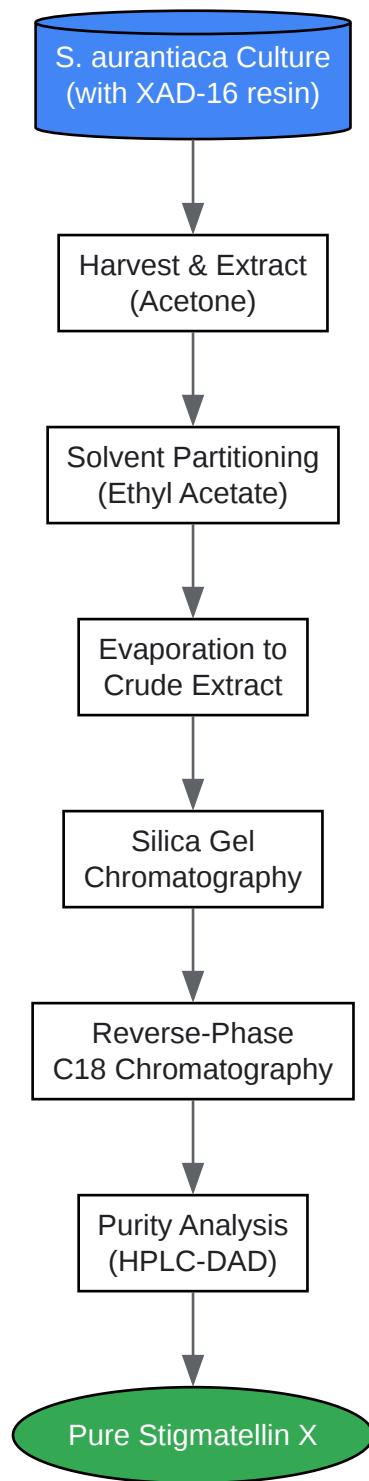
Property	Value	Reference
IUPAC Name	2-[(3S,4S,5S,6S,7E,9E,11E)-4,6-dimethoxy-3,5,11-trimethyltrideca-7,9,11-trienyl]-5,7-dihydroxy-3-methylchromen-4-one	<a href="#">[1]</a>
Molecular Formula	C <sub>28</sub> H <sub>38</sub> O <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	470.6 g/mol	<a href="#">[1]</a>
Core Structure	Chromone Ring	<a href="#">[1]</a>
Side Chain	Polyketide	<a href="#">[1]</a>
Solubility	Soluble in organic solvents like methanol and ethanol; limited solubility in water.	<a href="#">[1]</a>

## Biosynthesis

The biosynthesis of **Stigmatellin X** is governed by an unusual modular type I polyketide synthase (PKS) gene cluster, designated sti.[6][7] In *S. aurantiaca*, this cluster spans approximately 65 kb and comprises multiple genes (stiA–J), each encoding a separate module of the PKS.[6][7] The assembly line constructs the polyketide chain from acetate and propionate precursors.[6] A distinctive feature of this PKS system is the presence of embedded O-methyltransferase domains and the iterative use of one module.[6][7] The final polyketide chain undergoes cyclization and aromatization, catalyzed by a novel C-terminal domain in the StiJ protein, to form the characteristic chromone ring.[7] **Stigmatellin X** is a derivative that arises from post-PKS modifications; specifically, it lacks the two methyl groups on the methoxy moieties of the aromatic ring that are present in Stigmatellin A, a modification linked to the activity of a cytochrome P450 monooxygenase.[6]







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## References

- 1. Buy Stigmatellin X (EVT-1567399) [evitachem.com]
- 2. Three New Stigmatellin Derivatives Reveal Biosynthetic Insights of Its Side Chain Decoration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Three New Stigmatellin Derivatives Reveal Biosynthetic Insights of Its Side Chain Decoration - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Stigmatellin - Wikipedia [en.wikipedia.org]
- 5. Stigmatellin Induces Reduction of Iron-Sulfur Protein in the Oxidized Cytochrome bc1 Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. The biosynthesis of the aromatic myxobacterial electron transport inhibitor stigmatellin is directed by a novel type of modular polyketide synthase - PubMed [pubmed.ncbi.nlm.nih.gov]
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